

Application Notes and Protocols for Fura-2 AM De-esterification in Cells

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Compound of Interest

Compound Name: Fura-2 dye

Cat. No.: B1263302

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fura-2 acetoxymethyl (AM) ester is a widely used fluorescent indicator for measuring intracellular calcium concentrations ($[Ca^{2+}]_i$).^[1] As a cell-permeant dye, Fura-2 AM readily crosses the cell membrane.^[2] Once inside the cell, cytosolic esterases cleave the AM ester groups, a process known as de-esterification.^{[1][2]} This enzymatic reaction converts the non-fluorescent Fura-2 AM into its active, membrane-impermeant form, Fura-2.^[1] The active Fura-2 binds to calcium ions, and its fluorescence characteristics change upon binding, allowing for the ratiometric measurement of intracellular calcium levels.^[1] This document provides a detailed protocol for the successful de-esterification of Fura-2 AM in live cells for accurate $[Ca^{2+}]_i$ measurements.

Principle of De-esterification

The lipophilic AM ester groups in Fura-2 AM mask the negative charges of the molecule, enabling it to passively diffuse across the plasma membrane.^[2] Within the cytosol, non-specific esterases hydrolyze these AM ester groups. This cleavage traps the now hydrophilic and active **Fura-2 dye** inside the cell.^{[1][2]} The efficiency of this de-esterification process is critical for

accurate calcium measurements and is influenced by factors such as cell type, intracellular esterase activity, incubation time, and temperature.^[2]

Data Presentation: Optimizing Loading and De-esterification Conditions

The optimal conditions for Fura-2 AM loading and de-esterification are cell-type dependent and require empirical determination.^[3] The following table summarizes common starting ranges for key experimental parameters.

Parameter	Typical Range	Key Considerations
Fura-2 AM Concentration	1-10 μ M	Higher concentrations can be cytotoxic. Start with a low concentration and optimize for adequate signal-to-noise ratio. [4]
Loading Incubation Time	15-60 minutes	Shorter times may result in insufficient dye uptake, while longer times can lead to compartmentalization.[4] One study found 60 minutes to be optimal.[5]
Loading Temperature	Room Temperature (RT) to 37°C	Incubation at 37°C can promote dye compartmentalization into organelles. RT incubation is often recommended to minimize this.[6]
De-esterification Time	~30 minutes	This allows for complete cleavage of the AM esters by intracellular esterases.[4][7]
Pluronic® F-127	0.02% (w/v)	A non-ionic surfactant that aids in the dispersion of the water-insoluble Fura-2 AM in aqueous buffers.[7][8]
Probenecid	1-2.5 mM	An organic anion-transport inhibitor that can reduce leakage of the de-esterified Fura-2 from the cells.[4][7]

Experimental Protocols

This protocol provides a general guideline for Fura-2 AM loading and de-esterification in adherent cells.

I. Reagent Preparation

- Fura-2 AM Stock Solution (1-5 mM): Prepare a stock solution in high-quality, anhydrous dimethyl sulfoxide (DMSO).[7] Store in small, single-use aliquots at -20°C, protected from light and moisture.[2] Avoid repeated freeze-thaw cycles.[2]
- (Optional) Pluronic® F-127 Stock Solution (20% w/v): Prepare a stock solution in DMSO.[9]
- Loading Buffer: Use a physiological buffer such as Hanks' Balanced Salt Solution (HBSS) or a buffer appropriate for your cells.[9] For some cell types, serum-free medium is used.

II. Cell Preparation

- Plate cells on coverslips or in multi-well plates suitable for fluorescence microscopy.
- Grow cells to a confluency of 70-90%.[9] Ensure cells are healthy and evenly distributed.[2]

III. Fura-2 AM Loading

- Prepare the final loading solution by diluting the Fura-2 AM stock solution into the pre-warmed loading buffer to the desired final concentration (typically 1-5 μ M).[7]
- If using Pluronic® F-127, mix the Fura-2 AM stock solution with an equal volume of the 20% Pluronic® F-127 stock solution before diluting into the loading buffer.[9]
- If using, add probenecid to the loading buffer to its final concentration.[9]
- Remove the cell culture medium and wash the cells once with the loading buffer.[2]
- Add the prepared loading solution to the cells.
- Incubate for 15-60 minutes at room temperature or 37°C, protected from light.[7] The optimal time and temperature should be determined empirically for your specific cell type.[4]

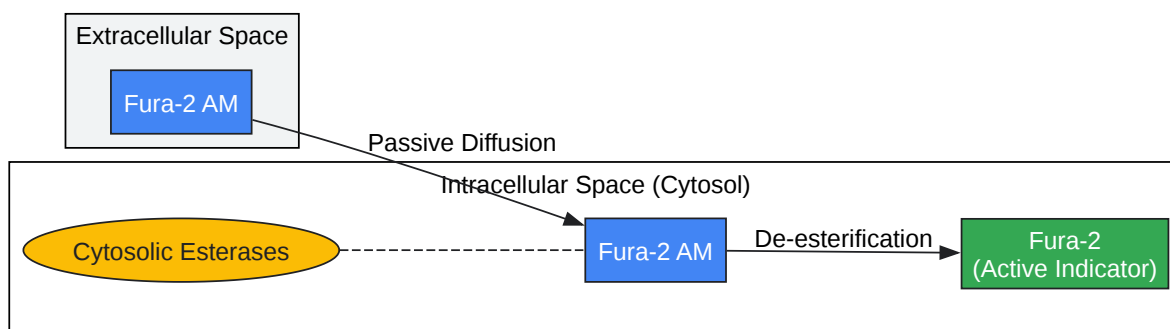
IV. Washing and De-esterification

- Remove the loading solution.
- Wash the cells 2-3 times with fresh, warm, indicator-free buffer.[9] If probenecid was used during loading, it should also be included in the wash buffer.[9]
- After the final wash, add fresh indicator-free medium to the cells.
- Incubate the cells for an additional 30 minutes to allow for complete de-esterification of the intracellular Fura-2 AM.[4][7]

V. Fluorescence Measurement

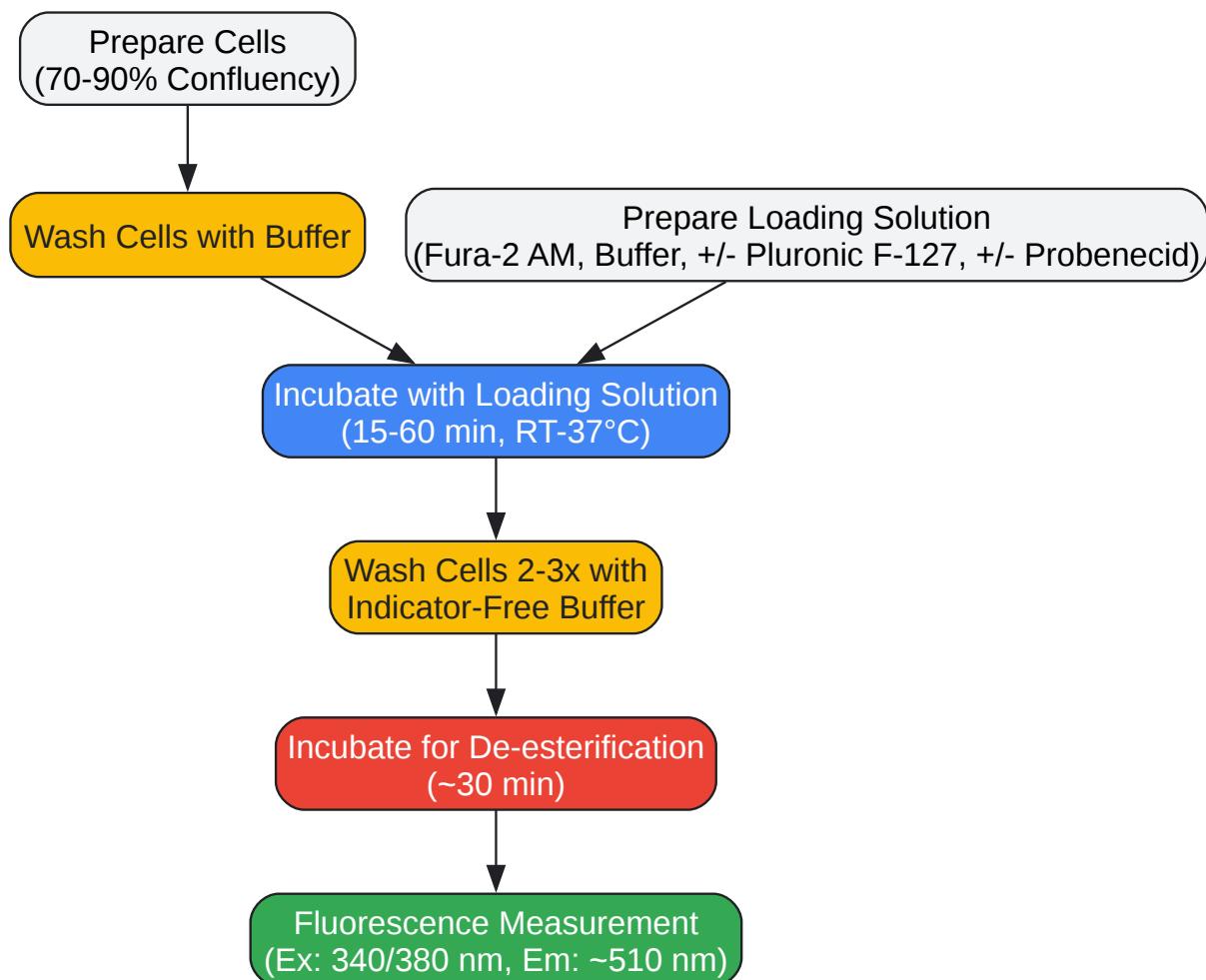
The cells are now ready for fluorescence measurements. For ratiometric calcium imaging with Fura-2, excite the cells at approximately 340 nm and 380 nm and measure the emission at ~510 nm.[1][2] The ratio of the fluorescence intensities at the two excitation wavelengths is used to determine the intracellular calcium concentration.[1]

Mandatory Visualizations



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Caption: Fura-2 AM cellular uptake and de-esterification pathway.



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Caption: Experimental workflow for Fura-2 AM loading and de-esterification.

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